

Application Notes and Protocols for In Vivo Rodent Studies with Pitolisant Oxalate

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Compound of Interest					
Compound Name:	Pitolisant oxalate				
Cat. No.:	B3424653	Get Quote			

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Introduction

Pitolisant is a potent and selective histamine H3 receptor antagonist/inverse agonist. By blocking the presynaptic H3 autoreceptors on histaminergic neurons, pitolisant increases the synthesis and release of histamine in the brain. This mechanism of action leads to enhanced wakefulness and has resulted in its approval for the treatment of narcolepsy. Furthermore, pitolisant indirectly modulates the release of other neurotransmitters, including acetylcholine and dopamine, which may contribute to its therapeutic effects. Preclinical in vivo studies in rodents are crucial for further elucidating the pharmacological profile of pitolisant and exploring its potential in other neurological disorders. These application notes provide detailed protocols and dosage information for conducting in vivo rodent studies with **pitolisant oxalate**.

Quantitative Data Summary

The following table summarizes the dosages and administration routes of pitolisant used in various in vivo rodent studies. It is important to note that the optimal dose can vary depending on the specific animal model, strain, and the experimental question being addressed.



Species	Strain	Route of Administr ation	Dosage Range (mg/kg)	Vehicle	Study Type	Referenc e
Mouse	C57BL/6J	Intraperiton eal (i.p.)	0.625 - 20	Not Specified	Fear Conditionin g	
Mouse	Not Specified	Oral (p.o.)	10, 20	Methylcellu lose 1% in water	Locomotor Activity, Food Intake	
Mouse	C57BL/6J	Intraperiton eal (i.p.)	5	Not Specified	Cocaine- induced Hyperloco motion	
Rat	Sprague- Dawley	Intraperiton eal (i.p.)	3, 10	Sterile water	Locomotor Activity	_
Rat	Not Specified	Oral (p.o.)	10	Methylcellu lose 1%	Catechola mine Levels	_
Rat	Sprague- Dawley	Oral (p.o.)	Up to 60	Suspensio n in RO purified water	Toxicology	

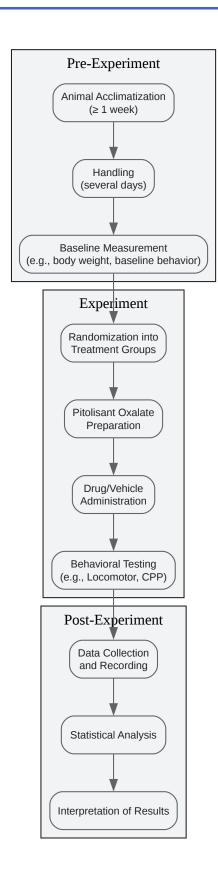
Signaling Pathway of Pitolisant

Pitolisant's primary mechanism of action involves the histamine H3 receptor. As an antagonist/inverse agonist, it blocks the inhibitory effect of the H3 autoreceptor on histamine synthesis and release. This leads to an increase in the levels of histamine in the synaptic cleft, which then acts on postsynaptic histamine receptors (H1, H2, and H4) to mediate its effects on wakefulness and other central nervous system functions.









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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com